

Safety, handling, and storage of 3-Octyn-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Octyn-1-ol

Cat. No.: B076992

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An In-depth Technical Guide to the Safe Handling, and Storage of **3-Octyn-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Always consult the most current Safety Data Sheet (SDS) from your supplier and follow all applicable local, state, and federal regulations.

Introduction

3-Octyn-1-ol is a valuable acetylenic alcohol intermediate in organic synthesis, finding applications in the preparation of various fine chemicals and pharmaceutical compounds.^[1] Its unique chemical structure, featuring both a hydroxyl group and a carbon-carbon triple bond, allows for a wide range of chemical transformations.^[2] This guide provides a detailed overview of the safety, handling, and storage considerations for **3-Octyn-1-ol** to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Octyn-1-ol** is presented in Table 1. This data is essential for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties of **3-Octyn-1-ol**

Property	Value	Reference(s)
CAS Number	14916-80-4	[3][4]
Molecular Formula	C8H14O	[4]
Molecular Weight	126.20 g/mol	[3][4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	86-88 °C (at 9 mmHg)	[5]
Melting Point	-39°C (estimate)	[5]
Density	0.880 g/mL at 25 °C	[3][5]
Flash Point	>230 °F (>110 °C)	[6]
Solubility	Soluble in water	[5][7]
Refractive Index (n _{20/D})	1.4569	[3][5]

Hazard Identification and Toxicology

3-Octyn-1-ol is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2.

Table 2: GHS Hazard Classification for **3-Octyn-1-ol**

Hazard Class	Hazard Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[4]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation	[4]

Toxicological Summary:

- Acute Toxicity: There is no specific LD50 or LC50 data available for **3-Octyn-1-ol**.^[8] Its toxicological properties have not been thoroughly investigated.^[6]
- Skin Irritation: Causes skin irritation.^[4]
- Eye Irritation: Causes serious eye irritation.^[4]
- Respiratory Irritation: May cause respiratory irritation upon inhalation of vapors or mists.^{[4][6]}
- Carcinogenicity: This product is not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.^[8]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.^[6]
- Ensure that an eyewash station and safety shower are readily accessible.^[9]

Personal Protective Equipment (PPE)

A summary of recommended PPE is provided in Table 3.

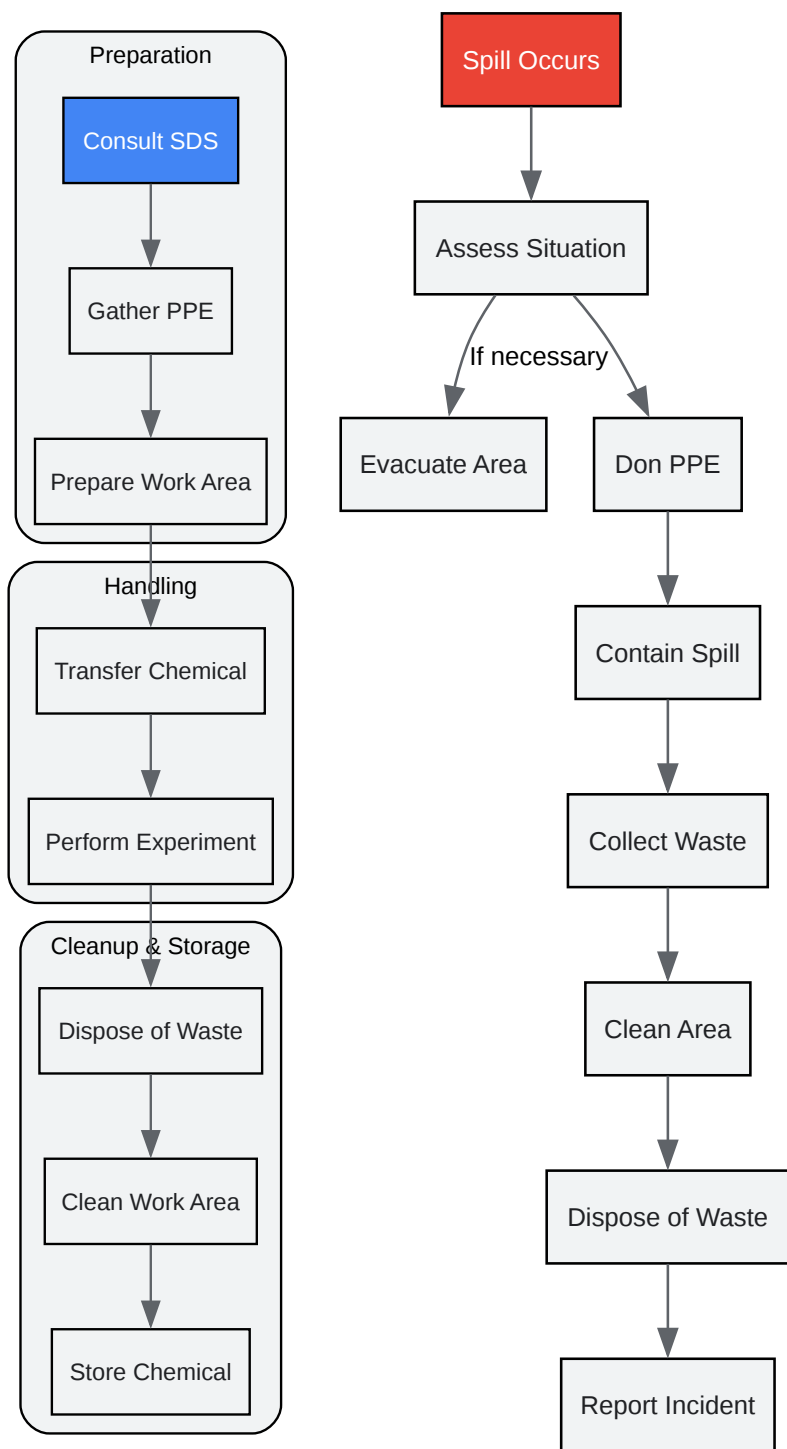
Table 3: Recommended Personal Protective Equipment for Handling **3-Octyn-1-ol**

Protection Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.	[6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) inspected prior to use. A lab coat or other protective clothing should be worn.	[6]
Respiratory Protection	If working outside of a fume hood or if vapor/mist concentrations are high, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK).	[6]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mists.[6]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[6]
- Keep away from heat, sparks, and open flames.[10]

A general workflow for handling hazardous chemicals is depicted in the following diagram:



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- To cite this document: BenchChem. [Safety, handling, and storage of 3-Octyn-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076992#safety-handling-and-storage-of-3-octyn-1-ol]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com